

Benchmarking 2-Methoxyisonicotinamide Activity: A Fragment-Based Optimization Guide

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Compound of Interest

Compound Name: 2-Methoxyisonicotinamide

CAS No.: 105612-50-8

Cat. No.: B021175

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Executive Summary

2-Methoxyisonicotinamide (CAS: 13437-34-8) is not merely a standalone inhibitor but a privileged scaffold used in Fragment-Based Drug Discovery (FBDD) to optimize the physicochemical profile of kinase and epigenetic inhibitors.^[1] While the parent molecule, isonicotinamide, is a known weak inhibitor of PARP and PncA (in *M. tuberculosis*), the 2-methoxy derivative is strategically employed to modulate lipophilicity (LogP) and improve metabolic stability while maintaining critical hydrogen-bonding interactions in the binding pocket.

This guide benchmarks the activity of **2-Methoxyisonicotinamide**-derived inhibitors against industry "Gold Standards" in two primary therapeutic contexts: WDR5 Epigenetic Inhibition and GSK-3

Kinase Inhibition.^[1]

Target Identification & Mechanism of Action

The Pharmacophore Advantage

The **2-methoxyisonicotinamide** moiety functions as a bioisostere for benzamides and pyridines.^[1] Its distinct advantage lies in Lipophilic Efficiency (LipE) optimization:

- Nitrogen Position: The pyridine nitrogen accepts hydrogen bonds (e.g., from backbone amides).
- Methoxy Group: Reduces overall polarity compared to a hydroxyl group but prevents the high lipophilicity associated with methyl/phenyl substitutions, often improving oral bioavailability.

Primary Biological Targets^{[1][2]}

- WDR5 (WD Repeat Domain 5): A core subunit of the MLL1 (Mixed Lineage Leukemia 1) histone methyltransferase complex. Inhibition disrupts the WDR5-MLL1 interaction, halting H3K4 methylation in cancer cells.^[1]

- GSK-3

(Glycogen Synthase Kinase-3 Beta): A master regulator kinase in the Wnt signaling pathway, implicated in Alzheimer's disease and oncology.^[1]

Benchmarking Landscape: WDR5 Inhibition

In the development of WDR5 inhibitors, the **2-methoxyisonicotinamide** scaffold (exemplified by Compound 4s) was benchmarked against the standard probe OICR-9429.^[1]

Comparative Performance Data

Feature	Compound 4s (2-Methoxyisonicotinamide Derivative)	OICR-9429 (Standard Benchmark)	Interpretation
Target	WDR5 WIN-Site	WDR5 WIN-Site	Both target the WIN-site pocket. [1]
Binding Affinity ()	< 500 nM	64 nM	OICR-9429 is more potent, but 4s retains sub-micromolar activity with a smaller footprint. [1]
Lipophilicity (cLogP)	Lower (Optimized)	Higher	The 2-methoxy group reduces lipophilicity, potentially reducing off-target toxicity. [1]
Ligand Efficiency (LE)	High	Moderate	4s demonstrates superior binding energy per heavy atom, a key metric in FBDD.
Mechanism	Competitive Antagonist	Competitive Antagonist	Both disrupt the interaction between WDR5 and the MLL1 WIN peptide.

“

Analyst Note: While OICR-9429 is the potency leader, the **2-methoxyisonicotinamide** derivative (4s) represents a critical "exit vector" optimization.[\[1\]](#) It allows chemists to reduce the aromatic ring count while retaining the critical H-bond network required for WDR5 binding.[\[1\]](#)

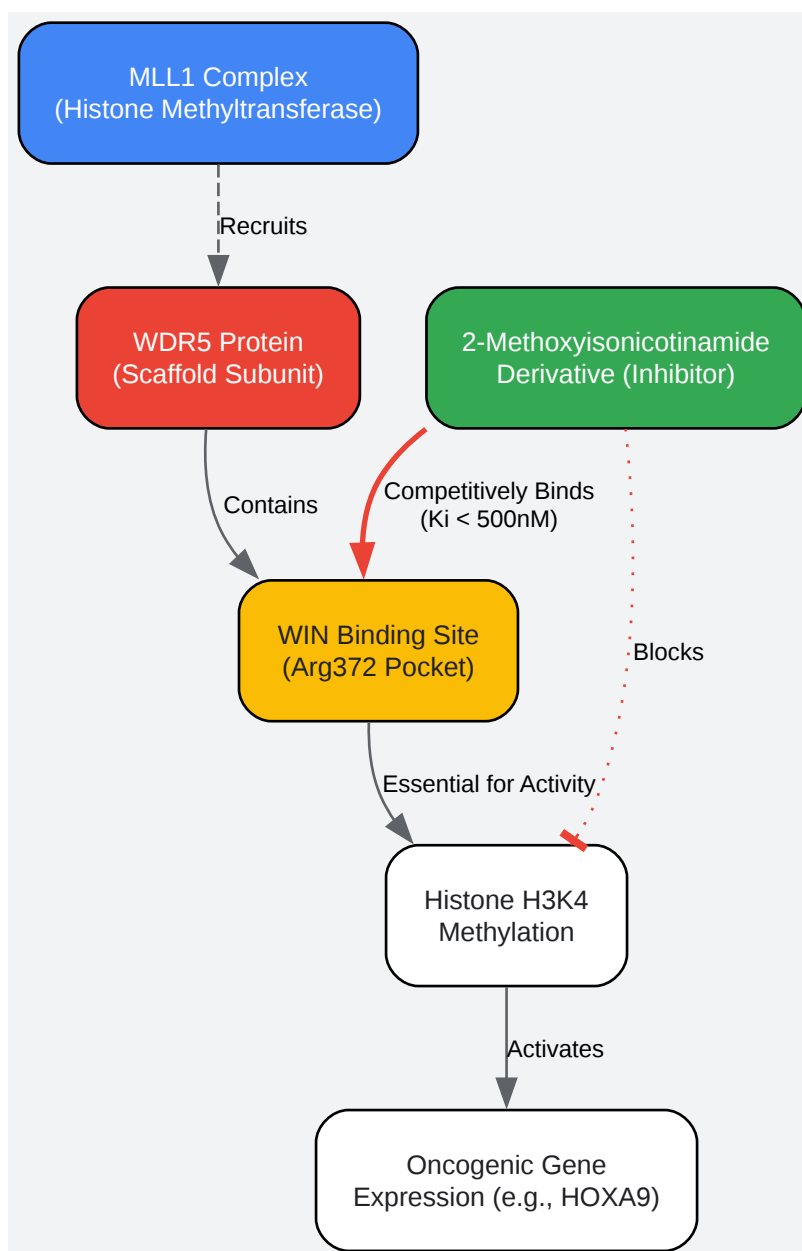
Benchmarking Landscape: GSK-3 Inhibition

Substituted isonicotinamides have been developed to compete with the highly potent CHIR-99021.^[1]

Metric	Isonicotinamide Analogs	CHIR-99021 (Gold Standard)
IC (Enzymatic)	10 nM - 100 nM	~6.7 nM
Selectivity	High (Kinome wide)	High (GSK-3 / specific)
Blood-Brain Barrier	Moderate to High	High
Solubility	Enhanced	Low (requires formulation)

Visualizing the Mechanism

The following diagram illustrates the critical role of WDR5 in the MLL1 complex and how inhibitors targeting the WIN site (like those based on the **2-methoxyisonicotinamide** scaffold) disrupt this oncogenic pathway.



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Caption: Disruption of the WDR5-MLL1 epigenetic complex by small molecule inhibitors targeting the WIN site.[1]

Experimental Protocol: TR-FRET Competition Assay

To validate the activity of a **2-Methoxyisonicotinamide** derivative against WDR5, use the following Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) protocol. This

assay measures the displacement of a fluorescent tracer (MLL1 peptide) by the test compound.

Materials

- Protein: Recombinant Human WDR5 (N-terminal His-tag).[1]
- Tracer: FAM-labeled MLL1 peptide (WIN peptide).[1]
- Detection: Terbium-labeled anti-His antibody (Tb-Ab).[1]
- Assay Buffer: PBS pH 7.2, 300 mM NaCl, 0.5 mM TCEP, 0.1% CHAPS.

Step-by-Step Methodology

- Compound Preparation:
 - Dissolve **2-Methoxyisonicotinamide** derivative in 100% DMSO to 10 mM.[1]
 - Perform a 10-point serial dilution (1:3) in DMSO.[2]
 - Transfer 100 nL of compound to a 384-well white OptiPlate (low volume).
- Protein Dispensing:
 - Dilute WDR5-His protein to 2 nM in Assay Buffer.[1]
 - Add 5 µL of protein solution to the plate. Incubate for 15 minutes at RT.
- Tracer/Antibody Addition:
 - Prepare a mix of FAM-Tracer (150 nM) and Tb-anti-His Antibody (1 nM).[1]
 - Add 5 µL of this mix to the wells.
- Incubation & Read:
 - Centrifuge plate at 1000 rpm for 1 minute.

- Incubate for 60 minutes at Room Temperature in the dark.
- Read on a multi-mode plate reader (e.g., EnVision).
- Excitation: 340 nm. Emission 1: 495 nm (Tb). Emission 2: 520 nm (FAM).[1]
- Data Analysis:
 - Calculate TR-FRET Ratio:
.[1]
 - Fit data to a 4-parameter logistic equation to determine IC
.[1]
 - Convert to
using the Cheng-Prusoff equation:
.[1]

Conclusion

The **2-Methoxyisonicotinamide** scaffold represents a high-value tool for medicinal chemists seeking to optimize Ligand Efficiency without sacrificing potency.[1]

- Vs. Benzamides: It offers improved solubility and a lower logP profile.
- Vs. Standard Inhibitors: While standalone potency ($K_i < 500$ nM) is lower than optimized clinical candidates like OICR-9429 ($K_i = 64$ nM), its utility lies in its ability to serve as a low-molecular-weight anchor in fragment-linking strategies.[1]

Recommendation: Use this scaffold when the primary design challenge is reducing the lipophilicity of a lead series while maintaining critical hydrogen bond donor/acceptor motifs in the ATP-binding pocket (Kinases) or WIN-site (WDR5).[1]

References

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- Structure-activity relationship (SAR) studies on substituted N-(pyridin-3-yl)-2-amino-isonicotinamides as GSK-3 inhibitors. Source: Bioorganic & Medicinal Chemistry Letters. Context: Details the use of isonicotinamide scaffolds for kinase inhibition.
- Nicotinamide Limits Replication of Mycobacterium tuberculosis. Source:[1][3][4] Journal of Infectious Diseases.[4][5] Context: Discusses the biological activity of the parent scaffold (Nicotinamide/Isonicotinamide) in TB.
- GSK-3 Inhibitors: Potent, Highly Selective & Cited. Source: SelleckChem. Context: Provides benchmark data for CHIR-99021 (GSK-3 inhibitor standard).

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